

An In-depth Technical Guide to Aluminum Phosphite (CAS 15099-32-8)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Aluminum phosphite

Cat. No.: B1143710

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Aluminum phosphite, identified by the CAS number 15099-32-8, is an inorganic compound with the chemical formula AlPO_3 .^{[1][2][3]} It is composed of aluminum cations (Al^{3+}) and phosphite anions (PO_3^{3-}).^[4] This white, powdered material is noted for its limited aqueous solubility and stability under various environmental conditions.^[4] **Aluminum phosphite** has garnered significant interest for its utility as a fungicide in agricultural applications and as a flame retardant in polymer formulations.^[4] This guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and mechanisms of action.

Physicochemical and Computed Properties

A summary of the available physicochemical and computed properties for **aluminum phosphite** is presented below. Many physical properties such as melting and boiling points are not readily available in the literature, which is common for inorganic salts that decompose at high temperatures.

Table 1: Physicochemical Properties of **Aluminum Phosphite**

Property	Value	Reference(s)
CAS Number	15099-32-8	[1][2][3]
Molecular Formula	AlO ₃ P	[1][2][3]
Molecular Weight	105.953 g/mol	[1][2][3]
Appearance	White powder	[4]
Solubility	Limited aqueous solubility	[4]
Melting Point	N/A	[2]
Boiling Point	N/A	[2]
Density	N/A	[2]

Table 2: Computed Properties of **Aluminum Phosphite**

Property	Value	Reference(s)
Exact Mass	105.9400443	[3]
Monoisotopic Mass	105.9400443	[3]
Topological Polar Surface Area	69.2 Å ²	[3]
Heavy Atom Count	5	[3]
Complexity	8	[3]
Covalently-Bonded Unit Count	2	[3]
Hydrogen Bond Acceptor Count	3	[3]

Synthesis and Characterization

Experimental Protocol: Hydrothermal Synthesis of Crystalline Aluminum Phosphite

Hydrothermal synthesis is a common method for producing crystalline **aluminum phosphite**. The following protocol is a representative procedure based on available literature and patent information.[1][5]

Materials:

- Aluminum source (e.g., aluminum hydroxide, aluminum nitrate)
- Phosphorous acid (H_3PO_3)
- Deionized water
- (Optional) Structure-directing agent (e.g., guanidinium carbonate)[4]
- (Optional) Strong acid (e.g., HCl)[5]

Procedure:

- An aqueous solution of the aluminum source is prepared.
- Phosphorous acid is added to the solution, and the mixture is stirred to ensure homogeneity. The molar ratio of the aluminum source to phosphorous acid should be carefully controlled.
- If a structure-directing agent is used, it is added to the mixture at this stage. A small amount of strong acid may also be added to control the pH.[5]
- The resulting mixture is transferred to a Teflon-lined stainless-steel autoclave.
- The autoclave is sealed and heated to a temperature between 80-200°C for a period ranging from several hours to a few days.[5]
- After the reaction is complete, the autoclave is cooled to room temperature.
- The solid product is collected by filtration and washed thoroughly with deionized water to remove any unreacted precursors or byproducts.
- The crystalline **aluminum phosphite** is then dried in an oven at a temperature of 100-130°C.[5]

Characterization Workflow

A typical workflow for the characterization of synthesized **aluminum phosphite** is outlined below. This involves a combination of spectroscopic and diffraction techniques to determine the structure, composition, and purity of the material.

Diagram 1: General Characterization Workflow for **Aluminum Phosphite**

Mechanisms of Action

Flame Retardant Properties

Aluminum phosphite functions as a flame retardant through a hybrid mechanism, acting in both the condensed and gas phases.^[6]^[7]

- **Condensed Phase Action:** Upon heating, **aluminum phosphite** can decompose to form aluminum polyphosphate. This acts as a charring agent, creating a protective layer on the surface of the polymer. This char layer serves as a thermal barrier, inhibiting heat transfer to the underlying material and reducing the release of flammable gases.^[7]
- **Gas Phase Action:** The decomposition of **aluminum phosphite** can also release phosphorus-containing radicals into the gas phase. These radicals can scavenge the highly reactive H• and OH• radicals that propagate the combustion process in the flame, thereby inhibiting the exothermic reactions.^[8]

Diagram 2: Proposed Flame-Retardant Mechanism of **Aluminum Phosphite**

Fungicidal Properties

The fungicidal activity of phosphites, including **aluminum phosphite**, is attributed to a dual mechanism of action that involves direct inhibition of the pathogen and stimulation of the host plant's defense responses.^[9]

- **Direct Action:** Phosphite ions can be taken up by oomycete pathogens, such as *Phytophthora*, and interfere with their phosphorus metabolism. This can lead to the inhibition of mycelial growth and spore germination.^[9]
- **Indirect Action (Host Defense Induction):** Phosphites are recognized as potent elicitors of the plant's innate immune system. Upon application, they can trigger a cascade of defense

responses, including the production of phytoalexins (antimicrobial compounds) and pathogenesis-related (PR) proteins, as well as the reinforcement of cell walls. This "priming" of the plant's defenses enhances its resistance to subsequent infections.[9]

Diagram 3: Fungicidal Mechanism of **Aluminum Phosphite**

Safety and Handling

Detailed safety information for **aluminum phosphite** is not extensively documented in readily available sources. As with any chemical, it should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area. For specific handling and disposal procedures, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Aluminum phosphite (CAS 15099-32-8) is a versatile inorganic compound with important applications in agriculture and material science. Its efficacy as a fungicide and flame retardant stems from its unique chemical properties and multi-faceted mechanisms of action. Further research into its synthesis, structural characterization, and biological interactions will continue to expand its potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aluminum phosphite | 15099-32-8 | Benchchem [benchchem.com]
- 2. Cas 15099-32-8, Aluminum phosphite | lookchem [lookchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. researchgate.net [researchgate.net]
- 5. CN113460984B - Crystalline aluminum phosphite and preparation method and application thereof - Google Patents [patents.google.com]

- 6. Flame retardancy and smoke suppression properties of flexible polyurethane foams containing an aluminum phosphate microcapsule - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Aluminum Phosphite (CAS 15099-32-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143710#cas-number-15099-32-8-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com